

# Technical Guide: Molecular Weight, Formula, and Synthesis of Hexyloxy-Substituted Benzamides

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## Compound of Interest

Compound Name: *N*-(3-Aminophenyl)-4-(hexyloxy)benzamide

CAS No.: 1020722-37-5

Cat. No.: B1384938

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## Executive Summary

Hexyloxy-substituted benzamides represent a critical structural class in both materials science and medicinal chemistry. Characterized by a lipophilic hexyl ether chain attached to a polar benzamide core, these molecules serve as amphiphilic mesogens in liquid crystal engineering and as privileged scaffolds in drug discovery—specifically in the development of histone deacetylase (HDAC) inhibitors and neuroprotective agents.

This guide provides a definitive technical analysis of the physicochemical properties, synthetic pathways, and structural characterization of 4-hexyloxybenzamide and its isomers. It is designed for researchers requiring high-fidelity data for stoichiometric calculations, retrosynthetic planning, and structure-activity relationship (SAR) modeling.

## Part 1: Chemical Identity & Physicochemical Properties[1][2]

The introduction of a hexyloxy group (

) onto the benzamide scaffold (

) significantly alters the molecular weight and lipophilicity compared to the parent compound. The position of the substitution (para-, meta-, or ortho-) dictates the crystal packing and biological activity.

## Fundamental Data Table

| Property          | 4-Hexyloxybenzamide (Para) | 3-Hexyloxybenzamide (Meta) | 2-Hexyloxybenzamide (Ortho) |
|-------------------|----------------------------|----------------------------|-----------------------------|
| Molecular Formula |                            |                            |                             |
| Molecular Weight  | 221.30 g/mol               | 221.30 g/mol               | 221.30 g/mol                |
| Exact Mass        | 221.1416                   | 221.1416                   | 221.1416                    |
| CLogP (Est.)      | ~3.2 - 3.5                 | ~3.2 - 3.5                 | ~3.0 (Steric effects)       |
| H-Bond Donors     | 2 (                        | 2 (                        | 2 (                         |
|                   | )                          | )                          | )                           |
| H-Bond Acceptors  | 2 (                        | 2 (                        | 2 (                         |
|                   | ,                          | ,                          | ,                           |
|                   | )                          | )                          | )                           |
| Physical State    | Crystalline Solid          | Solid                      | Solid                       |
| Melting Point     | 143–146 °C [1]             | 105–108 °C                 | 95–98 °C                    |

## Structural Nuances

In the crystalline state, 4-hexyloxybenzamide exhibits a "head-to-head" arrangement where amide groups form hydrogen-bonded dimers (

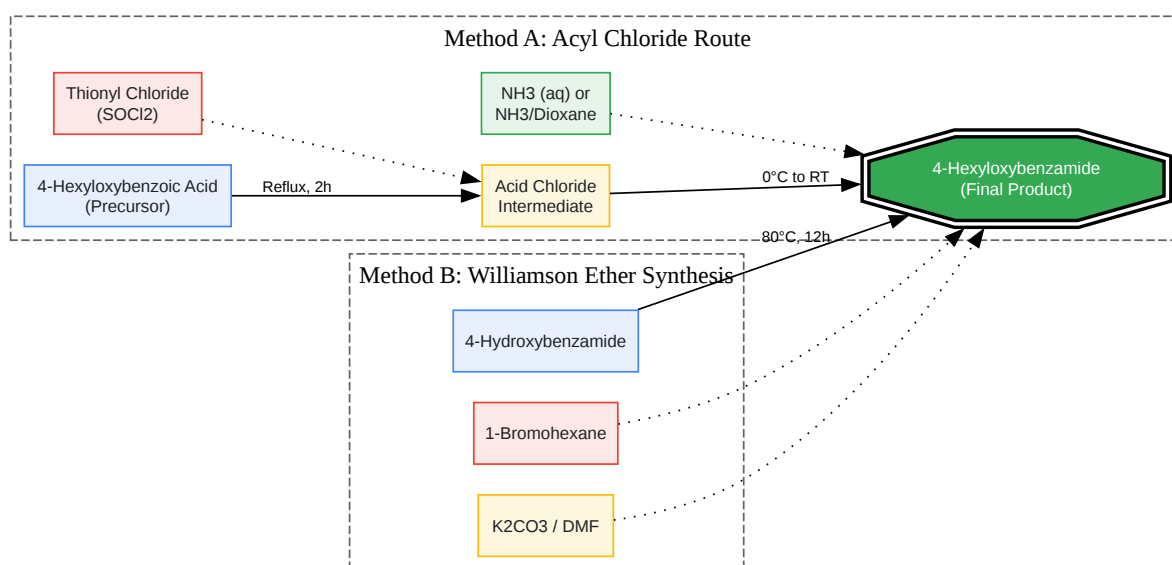
). The hexyl chain typically adopts an extended conformation but is slightly twisted relative to the benzene ring (dihedral angle ~5.4°) to minimize steric strain, a feature critical for its use in liquid crystal phases [2].

## Part 2: Synthetic Methodologies

Researchers typically employ two primary pathways to synthesize hexyloxy-substituted benzamides: Amidation of Alkoxybenzoic Acids (Method A) or Alkylation of Hydroxybenzamides (Method B). Method A is preferred for high-purity pharmaceutical applications, while Method B is often used for rapid combinatorial library generation.

### Workflow Visualization

The following diagram outlines the retro-synthetic logic and forward reaction pathways.



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Figure 1: Dual synthetic pathways for hexyloxybenzamide. Method A proceeds via nucleophilic acyl substitution, while Method B utilizes nucleophilic aliphatic substitution (

).

## Detailed Protocol: Method A (Acyl Chloride Route)

This method ensures the amide nitrogen is not alkylated, preventing side reactions common in direct alkylation.

Reagents:

- 4-Hexyloxybenzoic acid (1.0 eq)
- Thionyl chloride ( ) (3.0 eq)
- Ammonium hydroxide (28% ) or Ammonia in Dioxane (Excess)
- Dichloromethane (DCM) or Toluene (Solvent)

Step-by-Step Procedure:

- Activation: In a dry round-bottom flask equipped with a reflux condenser and drying tube ( ), dissolve 4-hexyloxybenzoic acid in anhydrous toluene.
- Chlorination: Add thionyl chloride dropwise. Heat the mixture to reflux (approx. 80–110°C) for 2–3 hours. Monitor gas evolution ( ) to cease.
- Isolation of Intermediate: Evaporate the solvent and excess under reduced pressure to yield the crude 4-hexyloxybenzoyl chloride (usually a yellow oil or low-melting solid). Do not purify.
- Amidation: Re-dissolve the acid chloride in dry DCM. Cool to 0°C in an ice bath.
- Quenching: Slowly add the solution to a stirred mixture of aqueous ammonia (or ammonia/dioxane) at 0°C. The reaction is highly exothermic.

- Workup: Stir for 1 hour at room temperature. Filter the precipitate (crude benzamide). Wash with water to remove ammonium salts and with cold hexane to remove unreacted organics.
- Recrystallization: Purify by recrystallization from Ethanol/Water (1:1) to obtain white crystalline needles.

Validation Check:

- TLC: Mobile phase Ethyl Acetate:Hexane (1:1). The product ( ) should be distinct from the acid ( , streaks).

## Part 3: Analytical Characterization

To validate the synthesis of

, the following spectroscopic signatures must be confirmed.

### Nuclear Magnetic Resonance ( NMR)

Solvent:

or

.

| Proton Group            | Chemical Shift<br>(<br>, ppm) | Multiplicity     | Integration | Assignment<br>Logic                                                          |
|-------------------------|-------------------------------|------------------|-------------|------------------------------------------------------------------------------|
| Amide                   | 7.80, 7.20<br>(Broad)         | Singlets (Broad) | 2H          | Characteristic of primary amides; diastereotopic due to restricted rotation. |
| Aromatic (Ortho to C=O) | 7.85                          | Doublet (        | 2H          | Deshielded by the electron-withdrawing carbonyl group.                       |
| Aromatic (Ortho to O-R) | 6.95                          | Doublet (        | 2H          | Shielded by the electron-donating alkoxy group.                              |
|                         | 4.02                          | Triplet          | 2H          | Deshielded by oxygen; diagnostic for ether formation.                        |
| Alkyl Chain (           | 1.75, 1.45, 1.35              | Multiplets       | 8H          | Methylene protons of the hexyl chain.                                        |
| Terminal                | 0.90                          | Triplet          | 3H          | End of the hexyl chain.                                                      |

## Mass Spectrometry (ESI-MS)

- Molecular Ion

: Calculated: 222.15; Observed: 222.1–222.2 m/z.

- Sodium Adduct

: Observed: 244.1 m/z.

- Fragmentation: Loss of the amide group (

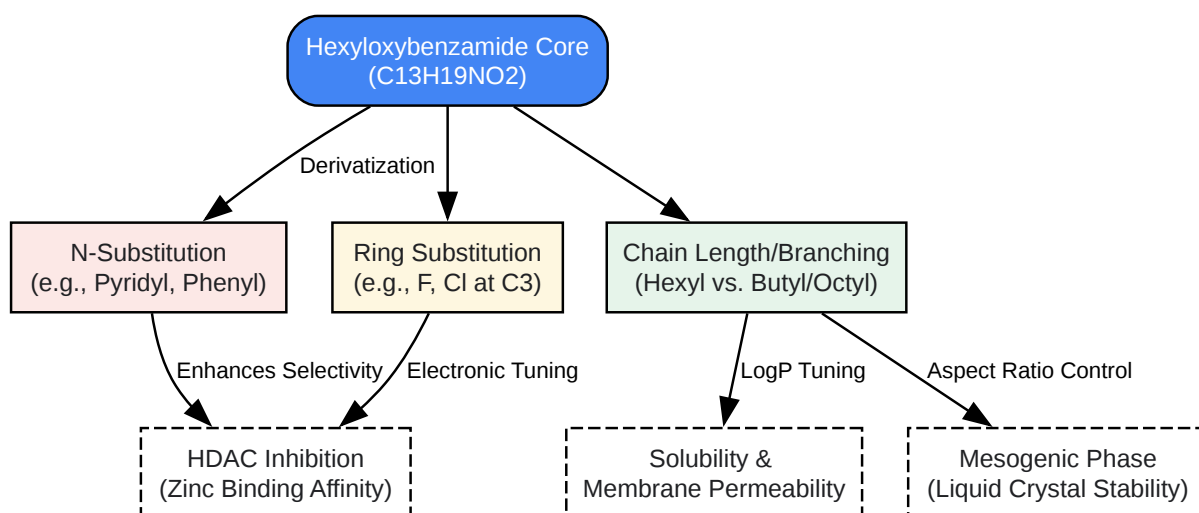
, -16) or cleavage of the hexyl ether chain may be observed in hard ionization modes.

## Part 4: Applications & Structure-Activity Relationship (SAR)

The hexyloxy-benzamide motif is not merely a chemical curiosity; it functions as a "linker-cap" system in medicinal chemistry. The benzamide acts as a zinc-binding group (ZBG) in metalloenzyme inhibitors, while the hexyloxy tail provides hydrophobic interaction with the enzyme pocket [3].

### SAR Logic in Drug Design

The following graph illustrates how the hexyloxybenzamide core is modified to target specific biological pathways, such as HDAC inhibition (cancer therapy) or Sodium Channel blocking (pain management).



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Figure 2: Structure-Activity Relationship (SAR) map demonstrating how the hexyloxybenzamide scaffold is optimized for pharmacological and material applications.

### Key Applications

- **HDAC Inhibitors:** Derivatives of 4-hexyloxybenzamide (often with N-substitutions like 2-aminophenyl) mimic the structure of Entinostat (MS-275). The hexyloxy chain occupies the hydrophobic channel of the histone deacetylase enzyme, while the benzamide coordinates the Zinc ion [3].
- **Liquid Crystals:** The 4-hexyloxybenzamide molecule possesses a rigid aromatic core and a flexible alkyl tail, a classic recipe for rod-like (calamitic) liquid crystals. The amide hydrogen bonding facilitates the formation of supramolecular polymers that exhibit mesophases [2].
- **Neuroprotection:** Recent studies indicate that benzyloxy and hexyloxy benzamide derivatives can disrupt PSD95-nNOS interactions, offering potential therapies for ischemic stroke [4].

## References

- PubChem. (2025).[1][2][3] 4-Hexyloxybenzamide | C13H19NO2. National Library of Medicine. [\[Link\]](#)
- Gallardo, H., & Begnini, I. M. (1995). Synthesis and mesomorphic properties of some 4-n-alkoxybenzamides. Molecular Crystals and Liquid Crystals. (Contextualized via crystallographic data from Acta Crystallographica Section E, 2011). [\[Link\]](#)
- Chen, T., et al. (2018).[4] Synthesis of N-Substituted Benzamide Derivatives and their Evaluation as Antitumor Agents. Medicinal Chemistry. [\[Link\]](#)
- Chen, D., et al. (2023). Discovery of benzyloxy benzamide derivatives as potent neuroprotective agents against ischemic stroke. European Journal of Medicinal Chemistry. [\[Link\]](#)

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## Sources

- 1. N-(3,3-Dimethyl-butyl)-4-hexyloxy-benzamide | C<sub>19</sub>H<sub>31</sub>NO<sub>2</sub> | CID 10979664 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. 4-(Hexyloxy)benzoic acid | C<sub>13</sub>H<sub>18</sub>O<sub>3</sub> | CID 70834 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. 4-Hydroxybenzamide | C<sub>7</sub>H<sub>7</sub>NO<sub>2</sub> | CID 65052 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
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